

Personal protective equipment for handling (S)-(+)-2-(Methoxymethyl)pyrrolidine

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Compound of Interest

Compound Name: (S)-(+)-2-(Methoxymethyl)pyrrolidine

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Essential Safety and Handling Guide for (S)-(+)-2-(Methoxymethyl)pyrrolidine

This guide provides critical safety and logistical information for the handling and disposal of **(S)-(+)-2-(Methoxymethyl)pyrrolidine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-(+)-2-(Methoxymethyl)pyrrolidine is a flammable liquid and vapor that can cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles, Faceshield	To protect against splashes and vapors that can cause serious eye irritation.[1][5]
Hand Protection	Appropriate protective gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	To prevent skin contact, which can cause irritation.[1][5] Use proper glove removal technique to avoid skin contact with the product.[6][7]
Skin and Body	Protective clothing	To minimize contact with skin. [5]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a type ABEK (EN14387) respirator filter.[1]	To prevent inhalation of vapors which may cause respiratory irritation.[1][2][3]

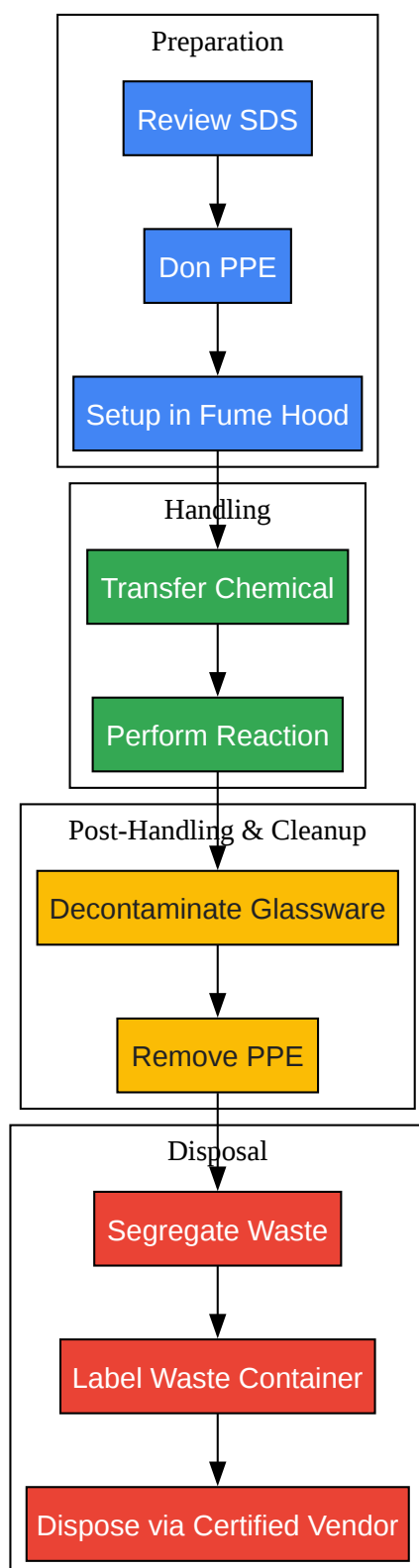
Quantitative Data Summary

The following table summarizes key quantitative data for **(S)-(+)-2-(Methoxymethyl)pyrrolidine**:

Property	Value
CAS Number	63126-47-6[1][2][8][9]
Molecular Formula	C ₆ H ₁₃ NO[1][2][8]
Molecular Weight	115.17 g/mol [1][2]
Form	Liquid[1][10]
Boiling Point	62 °C at 40 mmHg[1][11]
Density	0.933 g/mL at 25 °C[1][11]
Flash Point	45 °C (113 °F) - closed cup[1]
Storage Temperature	2-8°C, Keep in a dark place under an inert atmosphere.[11]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and compliance. The following workflow outlines the necessary steps from preparation to final disposal.



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Workflow for safe handling and disposal of **(S)-(+)-2-(Methoxymethyl)pyrrolidine**.

Experimental Protocols: Step-by-Step Guidance

1. Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **(S)-(+)-2-(Methoxymethyl)pyrrolidine**.
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above.
- Work Area Setup: All handling of this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)[\[13\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[12\]](#)[\[13\]](#)

2. Handling and Use:

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as the substance is a flammable liquid.[\[3\]](#)[\[14\]](#)
- Transferring: Use only non-sparking tools when opening and transferring the chemical.[\[3\]](#)[\[14\]](#) Avoid breathing vapors, mists, or gas.[\[3\]](#)[\[15\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.[\[15\]](#)
- Spill Procedure: In case of a spill, remove all sources of ignition.[\[13\]](#)[\[15\]](#) Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[\[3\]](#)[\[13\]](#)

3. Storage:

- Conditions: Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[3\]](#)[\[15\]](#) The recommended storage temperature is between 2-8°C.[\[11\]](#)
- Inert Atmosphere: For long-term storage and to maintain product quality, store under an inert atmosphere.[\[11\]](#)[\[15\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[15\]](#)

4. Disposal:

- **Waste Classification:** This material and its container must be disposed of as hazardous waste.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][6][15] Do not empty into drains or the environment.[6][14]
- **Contaminated Containers:** Empty containers may retain product residue and can be hazardous. Handle them in the same manner as the product itself.[6][13]

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